

An In-depth Technical Guide to the Mass Spectrometry Fragmentation of 4-Iodobenzophenone

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Compound of Interest

Compound Name: **4-Iodobenzophenone**

Cat. No.: **B1332398**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the electron ionization mass spectrometry (EI-MS) fragmentation pattern of **4-Iodobenzophenone**. The information presented herein is intended to support researchers and professionals in the fields of analytical chemistry, pharmacology, and drug development in identifying and characterizing this compound and its related structures.

Core Data Presentation

The mass spectrum of **4-Iodobenzophenone** is characterized by several key fragment ions. The quantitative data for the most significant peaks are summarized in the table below.

m/z	Proposed Fragment Ion	Relative Intensity (%)
308	$[\text{C}_{13}\text{H}_9\text{IO}]^{+}\bullet$ (Molecular Ion)	40
231	$[\text{C}_{13}\text{H}_9\text{O}]^{+}$	5
181	$[\text{C}_{13}\text{H}_9\text{O}]^{+}$	15
152	$[\text{C}_{12}\text{H}_8]^{+}$	20
127	$[\text{I}]^{+}$	10
105	$[\text{C}_7\text{H}_5\text{O}]^{+}$	100
77	$[\text{C}_6\text{H}_5]^{+}$	85
76	$[\text{C}_6\text{H}_4]^{+}\bullet$	60
51	$[\text{C}_4\text{H}_3]^{+}$	35

Note: Relative intensities are estimated based on available spectral data. The base peak is assigned a relative intensity of 100%.

Experimental Protocols

The data presented in this guide is typically obtained using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization. A standard protocol for the analysis of **4-Iodobenzophenone** is detailed below.

1. Sample Preparation:

A dilute solution of **4-Iodobenzophenone** is prepared in a volatile organic solvent, such as dichloromethane or methanol.

2. Gas Chromatography (GC) Method:

- Injector Temperature: 250 °C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min

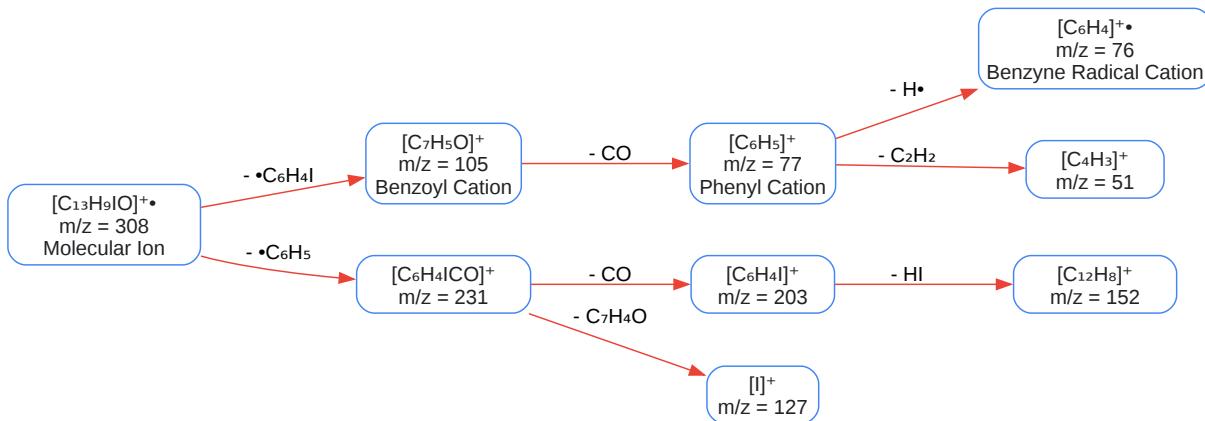
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute
 - Ramp: 15 °C/min to 280 °C
 - Final hold: Hold at 280 °C for 5 minutes
- Column: A non-polar capillary column, such as one with a 5% phenyl methylpolysiloxane stationary phase, is suitable for this analysis.

3. Mass Spectrometry (MS) Method:

- Ionization Mode: Electron Ionization (EI)
- Ionization Energy: 70 eV
- Ion Source Temperature: 230 °C
- Transfer Line Temperature: 280 °C
- Mass Analyzer: Quadrupole
- Scan Range: m/z 50-350

Mass Spectrometry Fragmentation Pathway

The fragmentation of **4-Iodobenzophenone** upon electron ionization follows a series of characteristic steps, primarily involving cleavages around the central carbonyl group. The proposed fragmentation pathway is illustrated in the diagram below.

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Caption: Proposed EI fragmentation pathway of **4-Iodobenzophenone**.

The fragmentation process is initiated by the ionization of the **4-Iodobenzophenone** molecule, resulting in the molecular ion at m/z 308. The primary fragmentation pathways involve the cleavage of the bonds adjacent to the carbonyl group.

One major pathway is the loss of an iodophenyl radical ($\bullet\text{C}_6\text{H}_4\text{I}$) to form the highly stable benzoyl cation ($[\text{C}_7\text{H}_5\text{O}]^+$) at m/z 105, which is the base peak in the spectrum.^[1] This benzoyl cation can then lose a molecule of carbon monoxide (CO) to yield the phenyl cation ($[\text{C}_6\text{H}_5]^+$) at m/z 77.^[1] The phenyl cation can further fragment by losing acetylene (C_2H_2) to produce the ion at m/z 51.

An alternative fragmentation of the molecular ion involves the loss of a phenyl radical ($\bullet\text{C}_6\text{H}_5$) to form the iodobenzoyl cation ($[\text{C}_6\text{H}_4\text{ICO}]^+$) at m/z 231. This ion can subsequently lose CO to produce the iodophenyl cation ($[\text{C}_6\text{H}_4\text{I}]^+$) at m/z 203. Further fragmentation can lead to the loss of an iodine atom to form other smaller fragments. The presence of a peak at m/z 127 corresponds to the iodine cation ($[\text{I}]^+$). The ion at m/z 76 is attributed to the benzyne radical cation ($[\text{C}_6\text{H}_4]^{\bullet+}$), likely formed by the loss of a hydrogen atom from the phenyl cation.^[1] The

fragment at m/z 152 is proposed to be a biphenylene-type ion formed through a rearrangement process.

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References

- 1. 4-Iodobenzophenone | C13H9IO | CID 569638 - PubChem [pubchem.ncbi.nlm.nih.gov]
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